

# Personal protective equipment for handling NF023 hexasodium

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## Compound of Interest

Compound Name: NF023 hexasodium

Cat. No.: B1139560

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## Essential Safety and Handling Guide for NF023 Hexasodium

This guide provides crucial safety, handling, and disposal protocols for **NF023 hexasodium**, designed for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

While **NF023 hexasodium** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to follow standard precautionary measures for handling all chemical compounds.[\[1\]](#)

## Chemical and Physical Properties

A summary of the key quantitative data for **NF023 hexasodium** is presented below. Note that some physical properties, such as melting and boiling points, have not been determined.[\[1\]](#)

Property	Value	Source
Molecular Formula	C <sub>35</sub> H <sub>20</sub> N <sub>4</sub> Na <sub>6</sub> O <sub>21</sub> S <sub>6</sub>	Tocris Bioscience
Molecular Weight	1162.86 g/mol	Tocris Bioscience
CAS Number	104869-31-0	Cayman Chemical[1]
Appearance	Solid	Cayman Chemical
Solubility	Water: 100 mg/mL	Tocris Bioscience
Storage (Powder)	-20°C for 3 years	TargetMol
Storage (In Solvent)	-80°C for 1 year	TargetMol
Flammability	Product is not flammable	Cayman Chemical[1]

## Personal Protective Equipment (PPE)

Even with non-hazardous substances, a proactive approach to safety is crucial. The following PPE is recommended to minimize any potential for exposure.

- **Eye Protection:** Safety glasses with side shields or chemical safety goggles should be worn at all times in the laboratory to protect against splashes or airborne particles.[2][3]
- **Hand Protection:** Standard laboratory gloves, such as nitrile gloves, should be worn when handling **NF023 hexasodium** or its containers.[2] Gloves must be inspected for integrity before use and should be disposed of immediately if contamination is suspected.[2][4]
- **Body Protection:** A standard laboratory coat is required to protect against spills and contamination of personal clothing.[3]
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not required.[1][2] However, if weighing or handling large quantities of the powder where dust generation is possible, consider working in a fume hood or using a dust mask.[2]

## Operational Plan: Safe Handling Protocol

A systematic approach to handling **NF023 hexasodium** will ensure safety and prevent contamination of the laboratory environment.

## Preparation and Pre-Handling

- Area Preparation: Ensure the designated workspace (e.g., laboratory bench) is clean, uncluttered, and covered with disposable bench paper.[\[4\]](#)
- Information Review: Have the Safety Data Sheet (SDS) readily accessible for reference.
- Assemble Equipment: Gather all necessary equipment, such as spatulas, weigh boats, and containers for solution preparation, before handling the compound.

## Weighing and Solution Preparation

- Ventilation: When weighing the solid form of **NF023 hexasodium**, do so in an area with good ventilation. For procedures that may generate dust, the use of a chemical fume hood is recommended.[\[3\]](#)
- Handling the Solid: Use a clean spatula to transfer the desired amount of the compound from the storage container to a weigh boat. Avoid creating dust.
- Preparing Solutions: For dissolving the compound, add the solvent (e.g., water) to the weighed solid. Sonication may be recommended to aid dissolution.[\[5\]](#)

## Post-Handling and Cleanup

- Decontamination: Clean all equipment and the work surface thoroughly after use.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[2\]](#)

## Disposal Plan

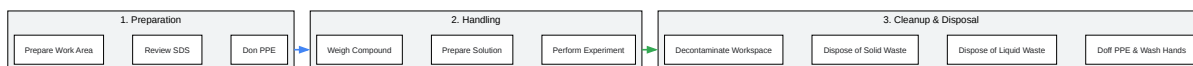
As **NF023 hexasodium** is not classified as hazardous, disposal is straightforward but must be handled responsibly to avoid confusion with hazardous waste.

- Solid Waste:

- Uncontaminated empty containers can be disposed of in the regular trash after defacing the label.
- Contaminated materials such as gloves, weigh boats, and bench paper should be placed in a sealed bag or container before disposal in the regular laboratory trash.
- Liquid Waste:
  - Aqueous solutions of **NF023 hexasodium** can typically be disposed of down the sanitary sewer with copious amounts of water.[6] It is advisable to consult with your institution's Environmental Health and Safety (EHS) office to ensure compliance with local regulations. [5][6]

## Safe Handling Workflow for NF023 Hexasodium

The following diagram illustrates the logical workflow for the safe handling of **NF023 hexasodium**, from initial preparation to final disposal.



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## References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 2. caymanchem.com [caymanchem.com]

- 3. [cce.caltech.edu](https://cce.caltech.edu) [[cce.caltech.edu](https://cce.caltech.edu)]
- 4. Article - Laboratory Safety Manual - ... [[policies.unc.edu](https://policies.unc.edu)]
- 5. [sfasu.edu](https://sfasu.edu) [[sfasu.edu](https://sfasu.edu)]
- 6. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [[protect.iu.edu](https://protect.iu.edu)]
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